

material safety data sheet (MSDS) for 2-(2-Ethoxyethoxy)ethanol-d

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Compound of Interest

Compound Name: 2-(2-Ethoxyethoxy)ethan(ol-d)

CAS No.: 37421-08-2

Cat. No.: B1596986

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Technical Guide & Safety Data Sheet: 2-(2-Ethoxyethoxy)ethanol-d

Isotopologue Specificity: Hydroxyl-deuterated (Ethanol-d) CAS Registry Number: 37421-08-2 (d1 form) | Parent CAS: 111-90-0

Executive Summary & Application Context

2-(2-Ethoxyethoxy)ethanol-d (also known as Diethylene glycol monoethyl ether-d1) is a specialized isotopologue used primarily as an internal standard in NMR spectroscopy and Mass Spectrometry (MS) for the quantification of glycol ethers in pharmaceutical formulations and biological matrices.

Unlike its protonated parent (Transcutol®), which is a common solubilizer in drug development, the deuterated form serves as a molecular tracer. Its utility relies entirely on isotopic purity. Therefore, this guide prioritizes isotopic integrity preservation alongside standard safety protocols. The primary technical risk is not acute toxicity, but H-D exchange (proton-deuterium

exchange) upon exposure to atmospheric moisture, which renders the analytical standard useless.

Chemical Identity & Properties

Property	Specification
Chemical Name	2-(2-Ethoxyethoxy)ethan(ol-d)
Synonyms	Diethylene glycol monoethyl ether-d1; Carbitol-d1
Molecular Formula	C ₆ H ₁₃ DO ₃
Molecular Weight	~135.18 g/mol (vs. 134.17 g/mol for non-deuterated)
Isotopic Purity	Typically ≥ 98 atom % D
Appearance	Clear, colorless liquid
Solubility	Miscible with water (H-D exchange risk), ethanol, ether
Hygroscopicity	High (Critical Handling Parameter)

Hazard Identification (GHS Classification)

Based on the toxicological profile of the parent compound (CAS 111-90-0), as isotopic substitution generally does not alter acute toxicity classifications.

GHS Label Elements[7][8][9]

- Signal Word:WARNING
- Hazard Statements:
 - H227: Combustible liquid.[1][2][3]
 - H319: Causes serious eye irritation (Category 2A).
 - H316: Causes mild skin irritation.[1][2]

Precautionary Statements

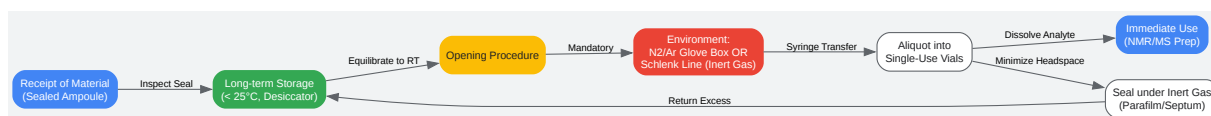
- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do.[5] Continue rinsing.[5][6][2][3]

Advanced Handling Protocol: Preserving Isotopic Integrity

Core Directive: The hydroxyl deuterium (-OD) is labile. Exposure to ambient humidity results in rapid exchange with atmospheric H₂O, converting the expensive reagent back to the protonated form (-OH).

Storage & Aliquoting Workflow

Objective: Maintain >98% D enrichment during storage and sample preparation.



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Figure 1: Critical workflow for handling labile deuterated solvents to prevent isotopic dilution via atmospheric moisture.

Experimental Best Practices

- Inert Atmosphere: Always handle open containers under a blanket of dry Nitrogen (N₂) or Argon (Ar).

- Glassware Preparation: All glassware (NMR tubes, vials) must be oven-dried (>120°C for 2 hours) and cooled in a desiccator to remove adsorbed surface moisture.
- Septum Technique: If storing in a septum-capped vial, use a gas-tight syringe for withdrawal. Do not open the cap.

Toxicological & Metabolic Profile

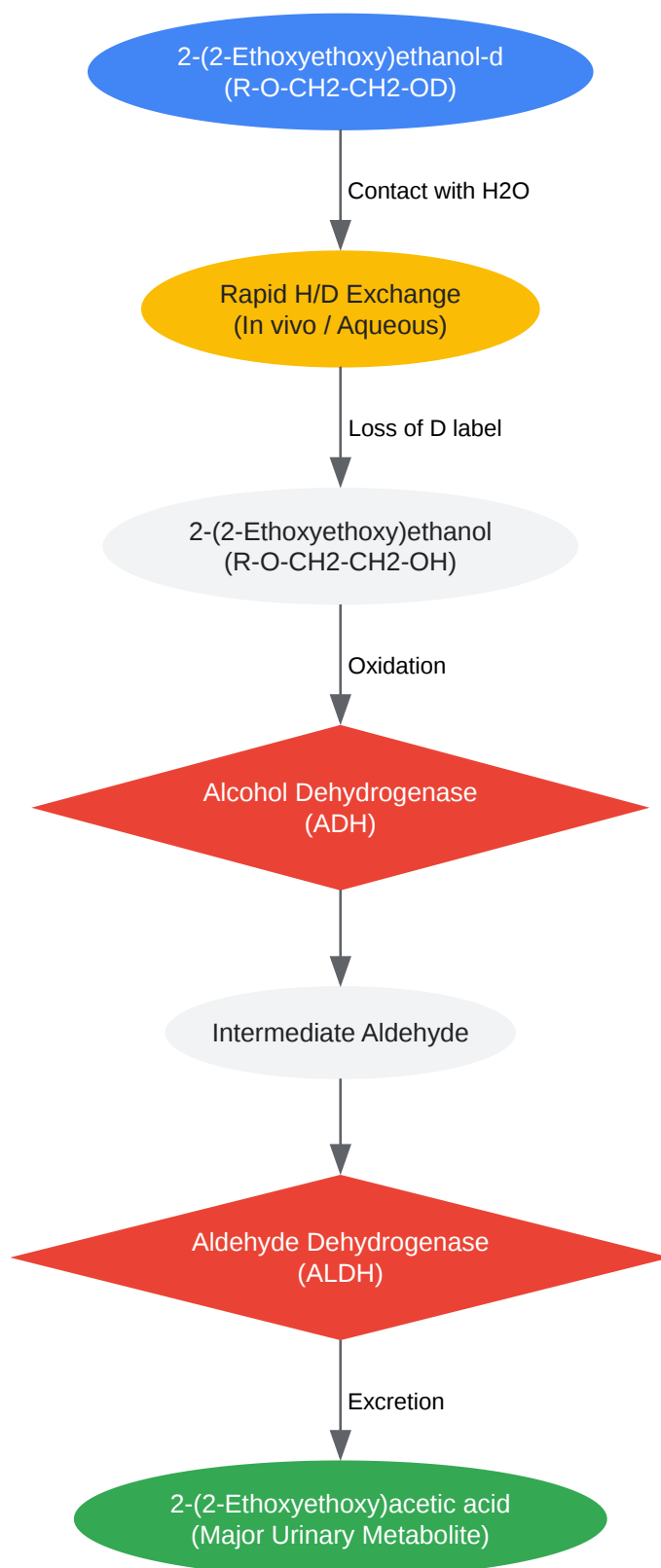
While the deuterated form is used in micro-quantities, understanding the biological fate of the parent scaffold is crucial for drug development applications (e.g., if used as a vehicle or tracer in ADME studies).

Metabolism (Parent Scaffold)

The parent compound, Diethylene glycol monoethyl ether (DEGEE), undergoes oxidation.

- Primary Pathway: Oxidation of the free alcohol group to 2-(2-ethoxyethoxy)acetic acid.
- Isotope Effect: For 2-(2-Ethoxyethoxy)ethanol-d (hydroxyl-d), the deuterium is on the oxygen. This D is rapidly exchanged with body water (H₂O) before enzymatic metabolism occurs. Therefore, no kinetic isotope effect (KIE) is expected on the metabolic rate. The D is lost to the solvent pool immediately.

(Note: If the D were on the carbon skeleton, it would slow metabolism. For the -OD form, treat it pharmacokinetically identical to the non-deuterated parent.)



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Figure 2: Biological fate of the hydroxyl-deuterated compound. Note the rapid loss of the deuterium label to the aqueous environment prior to enzymatic oxidation.

Emergency Procedures

Scenario	Protocol
Eye Contact	Priority. Flush with water for 15 minutes. Lifting eyelids is crucial. Seek medical attention if irritation persists.
Skin Contact	Wash with soap and water.[2][3][7] Remove contaminated clothing.[1][6][4][2]
Inhalation	Move to fresh air.[5][1][6][4][2][3] If breathing is difficult, give oxygen.[3] (Low volatility makes this rare at RT).
Fire	Combustible. Use dry chemical, CO ₂ , water spray, or alcohol-resistant foam. Cool containers with water spray.
Spill	Absorb with inert material (vermiculite, sand). Do not use combustible materials like sawdust. Ventilate area.[6][4][2][3][7]

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